

Technical Guide: 1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine

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Compound of Interest

Compound Name: 1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine

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For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine**, a heterocyclic compound of interest in chemical synthesis and potentially in drug discovery. Due to the limited availability of published data on this specific pyrazine derivative, this guide also includes information on the synthesis of a structurally analogous pyridine compound to provide context for potential synthetic strategies.

Compound Identification and Properties

The target compound, **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine**, is a substituted pyrazine. Pyrazine and its derivatives are important scaffolds in medicinal chemistry and are found in numerous biologically active compounds.^{[1][2]}

CAS Number: 1374652-24-0^[3]

Synonyms:

- 3-Bromo-5-chloro-2-hydrazinopyrazine^[3]
- 3-Bromo-5-chloro-2-hydrazino-1,4-diazine^[3]
- (3-Bromo-5-chloropyrazin-2-yl)hydrazine^[3]

Chemical Properties

A summary of the available quantitative data for **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₄ H ₃ BrClN ₃	PubChem
Molecular Weight	223.46 g/mol	[3]
Purity	≥95%	[3]
Monoisotopic Mass	206.91989 Da	PubChem

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine** are not readily available in the published scientific literature. Commercial suppliers list the compound, indicating that a synthetic route exists, but the specific methodologies are proprietary.

Illustrative Synthesis of a Structural Analog: 1-(3-Chloropyridin-2-yl)hydrazine

To provide a relevant experimental context, the synthesis of the structurally similar compound, 1-(3-chloropyridin-2-yl)hydrazine, is detailed below. This compound serves as a key intermediate in the synthesis of the insecticide chlorantraniliprole.[4] The synthesis involves the reaction of 2,3-dichloropyridine with hydrazine hydrate.[4][5][6]

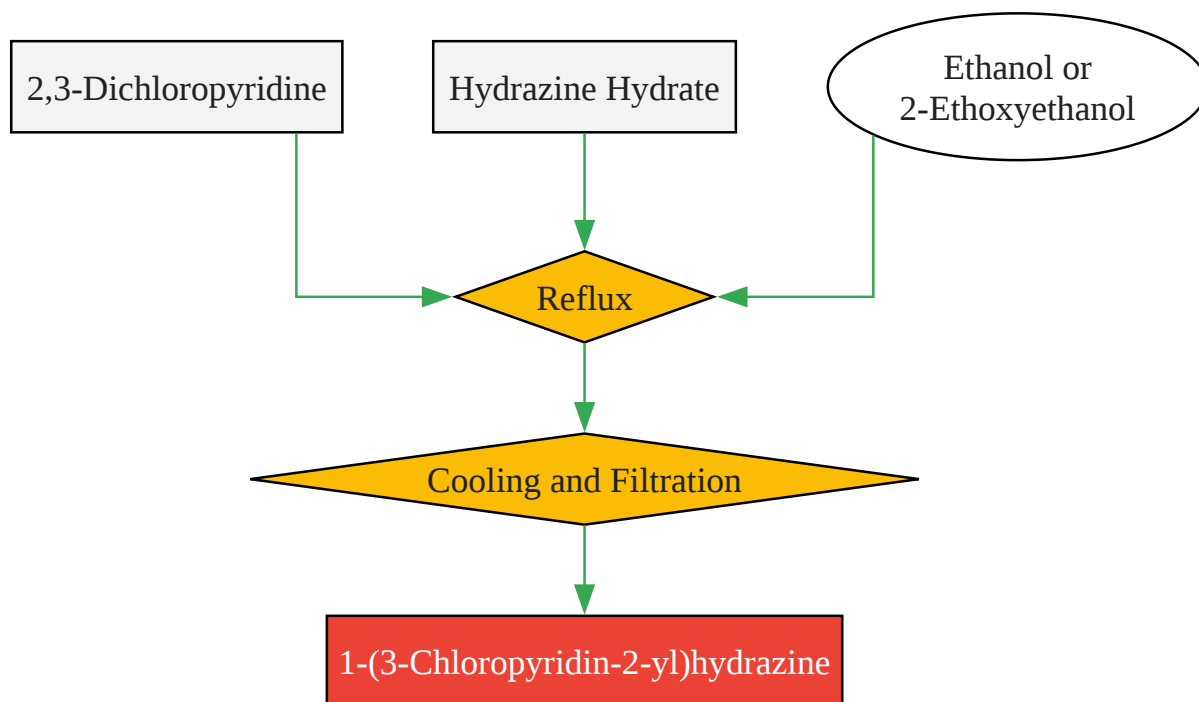
Experimental Protocol:

- Materials: 2,3-dichloropyridine, hydrazine hydrate, ethanol.[4][6]
- Procedure:
 - To a refluxing solution of 2,3-dichloropyridine (10 mmol) in ethanol, add hydrazine hydrate (10 mmol) dropwise.[4]
 - The reaction mixture is stirred and refluxed for 2 hours.[4]

- After cooling the mixture to room temperature, the crude product precipitates as white crystals.[4][6]
- The precipitate is collected by filtration and dried to yield 3-chloro-2-hydrazinopyridine.[6]
- Further purification can be achieved by recrystallization from a solvent such as THF.[4]

An improved process utilizes 2-ethoxyethanol as the solvent, which can reduce the reaction time from over 36 hours to 5-6 hours and yield a product with high purity (99.83% by HPLC) and a yield of 95%.[5]

Synthesis Workflow for 1-(3-Chloropyridin-2-yl)hydrazine



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Synthesis of the pyridine analog.

Applications in Research and Drug Development

While specific applications for **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine** are not documented in the available literature, its structural motifs are relevant to drug discovery. Halogenated pyrazines and pyridines are common in pharmaceuticals. For instance, various

pyridine derivatives are key intermediates in the synthesis of agrochemicals and pharmaceuticals.[5][6][7] The hydrazine moiety is also a versatile functional group for the synthesis of a variety of heterocyclic systems, such as pyrazoles, which have shown a wide range of biological activities.

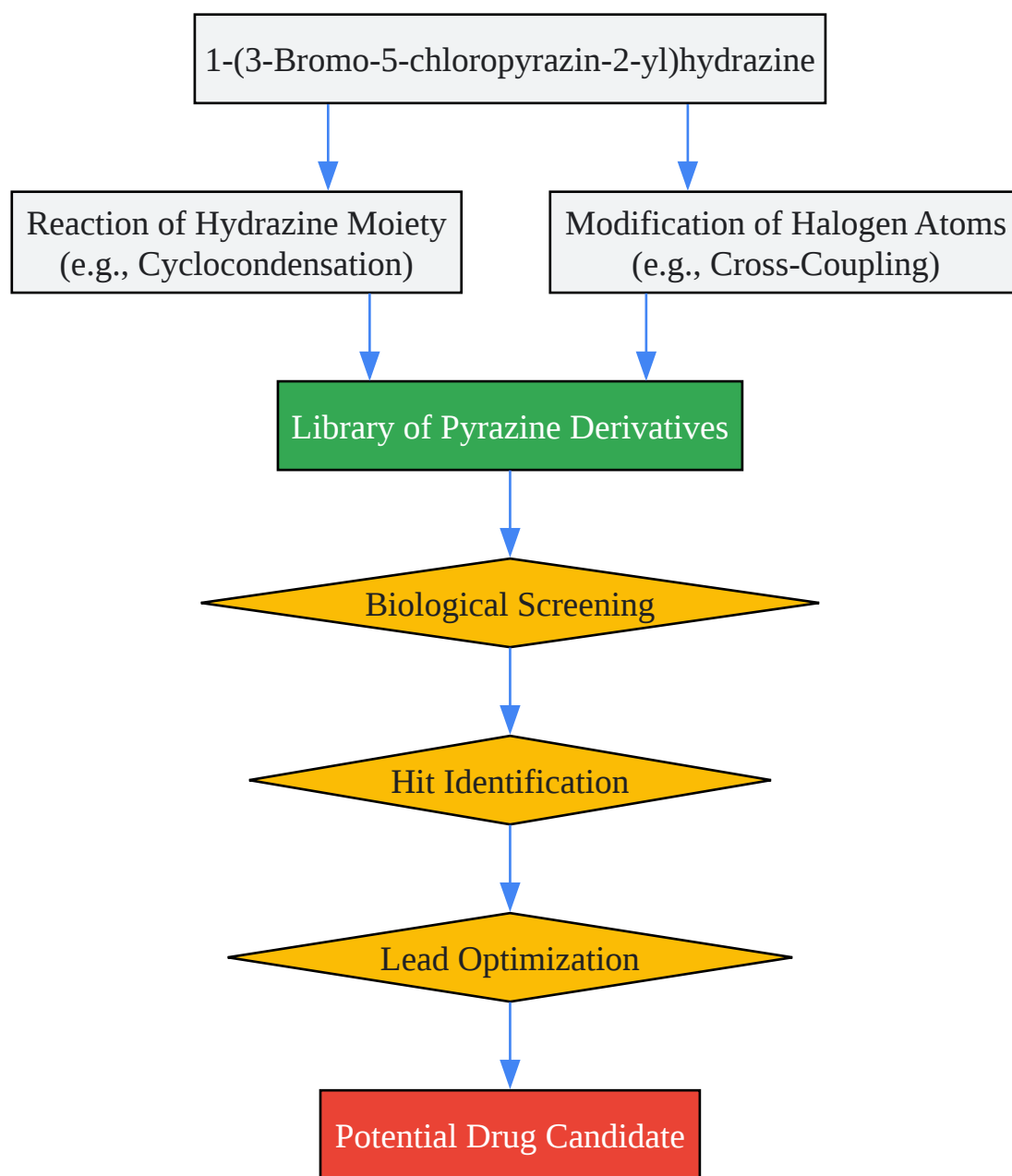
Given its structure, **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine** could be a valuable building block for creating libraries of more complex molecules for screening in drug discovery programs. The bromo and chloro substituents provide handles for further functionalization through cross-coupling reactions, while the hydrazine group can be used to construct various heterocyclic rings.

Signaling Pathways and Logical Relationships

There is no information available in the searched literature regarding the involvement of **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine** in any signaling pathways. The primary context for related compounds, such as the pyridine analog, is as a synthetic intermediate rather than a biologically active molecule that interacts with specific cellular pathways.

Logical Relationship for Further Research

The logical progression for research on this compound would involve its use as a scaffold to generate a library of derivatives. These derivatives could then be screened for biological activity against various targets.



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Potential research workflow.

In conclusion, while **1-(3-Bromo-5-chloropyrazin-2-yl)hydrazine** is a known chemical entity with a registered CAS number, it remains a compound with limited characterization in the public scientific domain. The information provided herein on its properties and the synthesis of a close analog offers a starting point for researchers interested in exploring its potential in synthetic and medicinal chemistry.

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